Technical Support Center: Purification of Dichlorostrontium ($SrCl_2$)

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Compound of Interest	
Compound Name:	*dichlorostrontium*
CAS No.:	*10476-85-4*
Cat. No.:	*B076808*

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Prepared by the Senior Application Scientist Team

Welcome to our dedicated technical support guide for **dichlorostrontium** (strontium chloride, $SrCl_2$). This resource is designed for researchers, scientists, and drug development professionals who require high-purity $SrCl_2$ for their experimental work. We understand that impurities can significantly impact experimental outcomes, from altering crystal growth to interfering with biological assays. This guide provides in-depth, field-proven answers and protocols to help you identify, troubleshoot, and remove common impurities from your $SrCl_2$ preparations.

Frequently Asked Questions (FAQs)

Q1: What are the most common impurities found in commercial-grade strontium chloride?

Commercial-grade strontium chloride, particularly that derived from minerals like celestite (strontium sulfate), typically contains several impurities. The most significant are other alkaline earth metals, due to their chemical similarity to strontium. Major impurities include compounds of barium and calcium.[1] Heavy metals such as iron are also common.[1] Depending on the

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manufacturing process, you may also encounter alkali metals (Na, K), unreacted starting materials, and other transition metals.[2]

Q2: What is the significance of barium as an impurity in $SrCl_2$?

Barium is a critical impurity to control for two primary reasons. First, its chemical properties are very similar to strontium, making it difficult to separate using simple crystallization methods. Second, barium compounds are significantly more toxic than their strontium counterparts.[3][4] For applications in biological systems, cell culture, or pharmaceuticals, minimizing barium content is essential for data integrity and safety. Pharmaceutical-grade $SrCl_2$ has strict limits on barium content, often below 100 ppm.[1]

Q3: How does the purity of $SrCl_2$ vary between different grades?

The purity of strontium chloride varies significantly by grade, which dictates its suitable applications.

Grade	Typical Assay ($SrCl_2 \cdot 6H_2O$)	Key Impurity Limits	Common Applications
Technical Grade	~98%	Higher tolerance for Ba, Ca, and Fe.	Pyrotechnics, metallurgy, glass manufacturing.[1]
Reagent Grade (ACS)	99.0 – 103.0%	Barium (Ba): ≤ 0.05%, Calcium (Ca): ≤ 0.05%, Heavy Metals (as Pb): ≤ 5 ppm, Iron (Fe): ≤ 5 ppm.[5]	General laboratory use, chemical synthesis.
Pharmaceutical Grade	≥ 99.0%	Barium (Ba): ≤ 100 ppm (0.01%), Heavy Metals: ≤ 10 ppm, Iron (Fe): ≤ 20 ppm.[1]	Drug development, biological research, oocyte activation studies.[1]

Q4: Why is controlling the pH important during purification?

Controlling the pH is a crucial step in selectively removing different classes of impurities.

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- Heavy Metal Removal: Most heavy metal impurities (like iron, nickel, and copper) precipitate as insoluble hydroxides in neutral to slightly alkaline conditions (pH 7-9). By adjusting the pH upwards, these can be filtered out.

- Barium Removal: The selective precipitation of barium as barium sulfate ($BaSO_4$) is most effective in a slightly acidic solution (pH 2-6).[6] This acidic environment helps prevent the co-precipitation of strontium and keeps other metal hydroxides dissolved. After barium sulfate precipitation, the pH is often raised to remove any remaining heavy metals.[6]

Troubleshooting Guide: Common Experimental Issues

Problem 1: My freshly prepared $SrCl_2$ solution is cloudy or contains visible solid particles.

- Probable Cause: This is typically due to the presence of insoluble or sparingly soluble impurities. The most common culprits are unreacted strontium carbonate ($SrCO_3$) from the synthesis process or strontium sulfate ($SrSO_4$), which has low solubility in water.

- Causality: If $SrCl_2$ is synthesized from strontium carbonate and hydrochloric acid, incomplete reaction can leave residual carbonate.[4] Strontium sulfate's solubility is low ($K_{sp} = 3.4\times10^{-7}$), and it can persist from the raw celestite ore.[1]

- Solution: Simple physical filtration is the most effective solution.
  - Use a Buchner funnel with an appropriate grade of filter paper (e.g., Whatman No. 1 or finer for smaller particles).
  - Apply a vacuum to speed up the filtration process.
  - Wash the filter cake with a small amount of deionized water to recover any entrapped $SrCl_2$ solution.
  - The resulting filtrate should be clear and ready for further purification or use.

Problem 2: I suspect my $SrCl_2$ is contaminated with barium. How can I remove it effectively?

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- Probable Cause: Barium is the most common and challenging impurity in strontium salts because it originates from the same mineral deposits and shares similar chemical properties.

- Causality: The principle for removing barium is based on the significant difference in solubility between barium sulfate ($BaSO_4$, Ksp ≈ 1.1×10^{-10}) and strontium sulfate ($SrSO_4$, Ksp ≈ 3.4×10^{-7}). By carefully introducing sulfate ions, $BaSO_4$ can be selectively precipitated. [1][3]

- Solution: A controlled precipitation of barium sulfate is the industry-standard method. See Protocol 1: Selective Removal of Barium by Sulfate Precipitation for a detailed, step-by-step methodology. The key is the slow, controlled addition of a sulfate source to an acidic solution of $SrCl_2$.[6]

Problem 3: My $SrCl_2$ solution has a distinct yellow or brownish tint, indicating iron contamination.

- Probable Cause: The coloration is almost certainly due to the presence of iron ions, likely as Fe^{3+}.

- Causality: Iron is a widespread element and a common impurity in industrial chemicals. In solution, Fe^{3+} ions form colored coordination complexes with water and chloride ions.

- Solution: Iron can be efficiently removed by precipitating it as highly insoluble iron(III) hydroxide ($Fe(OH)_3$, Ksp ≈ 2.8×10^{-39}). This is achieved by carefully raising the pH of the solution. See Protocol 2: Removal of Heavy Metals by Hydroxide Precipitation for a detailed workflow.

Problem 4: Elemental analysis shows high levels of calcium in my $SrCl_2$. How can I reduce it?

- Probable Cause: Calcium is another common alkaline earth impurity that co-exists with strontium in nature.

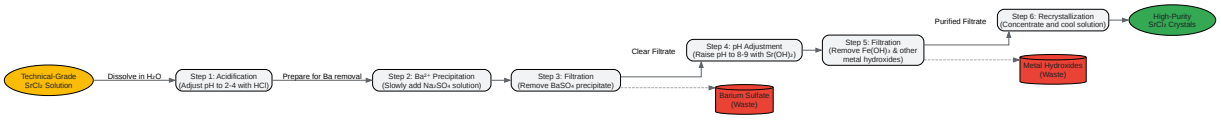
- Causality: While fractional crystallization from water can provide some separation, the solubilities of $CaCl_2$ and $SrCl_2$ are not sufficiently different for an efficient single-step process. However, a significant difference in solubility exists in certain organic solvents.

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- Solution: A patented and effective method involves washing the solid strontium chloride hydrate with ethanol.[7] Calcium chloride is significantly more soluble in ethanol than strontium chloride, allowing it to be preferentially washed away.
    - Crystallize the contaminated $SrCl_2$ from an aqueous solution to obtain the solid hydrate.
    - Filter the crystals to remove the mother liquor.
    - Wash the resulting crystal cake with a controlled volume of cold ethanol.
    - The ethanol wash will dissolve the majority of the calcium chloride impurity, leaving behind purer strontium chloride hydrate.[7]
    - Repeat the wash if necessary for higher purity.

Visualized Purification Workflow

The following diagram illustrates a comprehensive workflow for purifying technical-grade strontium chloride to a high-purity reagent suitable for most research applications.



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Caption: A multi-step workflow for the purification of $SrCl_2$.

Experimental Protocols

Protocol 1: Selective Removal of Barium by Sulfate Precipitation

This protocol describes the removal of barium contamination from an aqueous solution of strontium chloride. The procedure is based on a method adapted from established chemical separation patents.[6]

- Solution Preparation: Dissolve the impure strontium chloride in deionized water to create a concentrated solution (e.g., 200-300 g/L).
- Acidification: Adjust the pH of the solution to a range of 2 to 4 using dilute hydrochloric acid (HCl). This step is critical to prevent co-precipitation of other metal ions.[6]
- Precipitant Preparation: Prepare a dilute solution of sodium sulfate (Na_2SO_4), for example, a 5-10% (w/v) solution.
- Controlled Precipitation: While vigorously stirring the acidified $SrCl_2$ solution, add the Na_2SO_4 solution dropwise over an extended period. A slow addition rate (e.g., adding the stoichiometric amount over 1-2 hours) is crucial to form pure $BaSO_4$ crystals and minimize $SrSO_4$ co-precipitation.[6]
- Digestion: After the addition is complete, continue stirring the mixture at ambient temperature for several hours, or let it stand overnight. This "digestion" period allows smaller crystals to dissolve and re-precipitate onto larger ones, improving filterability.
- Filtration: Filter the solution through a fine filter paper (e.g., Whatman No. 42) to remove the white precipitate of barium sulfate.
- Verification (Optional): To the clear filtrate, add a few more drops of the Na_2SO_4 solution. If no further cloudiness appears, the barium removal is complete.

Protocol 2: Removal of Heavy Metals by Hydroxide Precipitation

This protocol is designed to remove iron and other transition metal impurities from an $SrCl_2$ solution. It is often performed after barium removal.

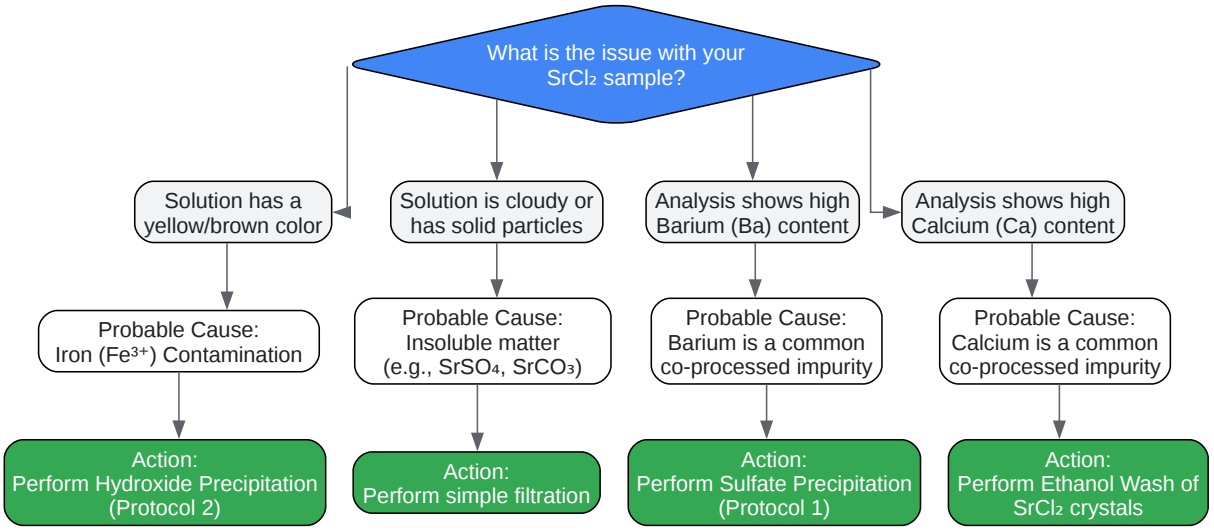
- pH Adjustment: Take the clear, barium-free filtrate from Protocol 1. While stirring, slowly add a slurry of strontium hydroxide ($Sr(OH)_2$) or a dilute solution of sodium hydroxide (NaOH) to

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raise the pH to between 8 and 9. Using $Sr(OH)_2$ is preferable as it avoids introducing a new cation (Na^+) into the solution.

- Precipitation: As the pH increases, you will observe the formation of a gelatinous precipitate, which is typically reddish-brown if iron is present ($Fe(OH)_3$). Other heavy metal hydroxides will also precipitate in this pH range.
- Heating and Digestion: Gently heat the mixture to about 60-70°C and hold for 30-60 minutes. This helps to coagulate the fine precipitate, making it easier to filter.
- Filtration: Filter the hot solution through a medium-to-fine filter paper to remove the metal hydroxide precipitate. The resulting filtrate should be colorless.
- Final Recrystallization: The purified $SrCl_2$ solution can now be concentrated by heating and then cooled to crystallize the high-purity $SrCl_2 \cdot 6H_2O$.[2][8]

Troubleshooting Logic Diagram



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Caption: A decision tree for troubleshooting $SrCl_2$ purity issues.

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